

An In-depth Technical Guide to Dimethylmethoxysilane: Chemical Properties and Synthesis

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Compound of Interest

Compound Name: Dimethylmethoxysilane

Cat. No.: B099029

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthesis of **dimethylmethoxysilane** (CAS No. 18033-75-5). This document is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize organosilicon compounds.

Chemical Properties of Dimethylmethoxysilane

Dimethylmethoxysilane, also known as methoxydimethylsilane, is an organosilicon compound with a single methoxy group attached to a dimethylsilyl group.^[1] It is a colorless liquid with a mild odor.^[1] Its primary chemical reactivity stems from the silicon-methoxy bond, which is susceptible to hydrolysis.^[1]

Quantitative Data

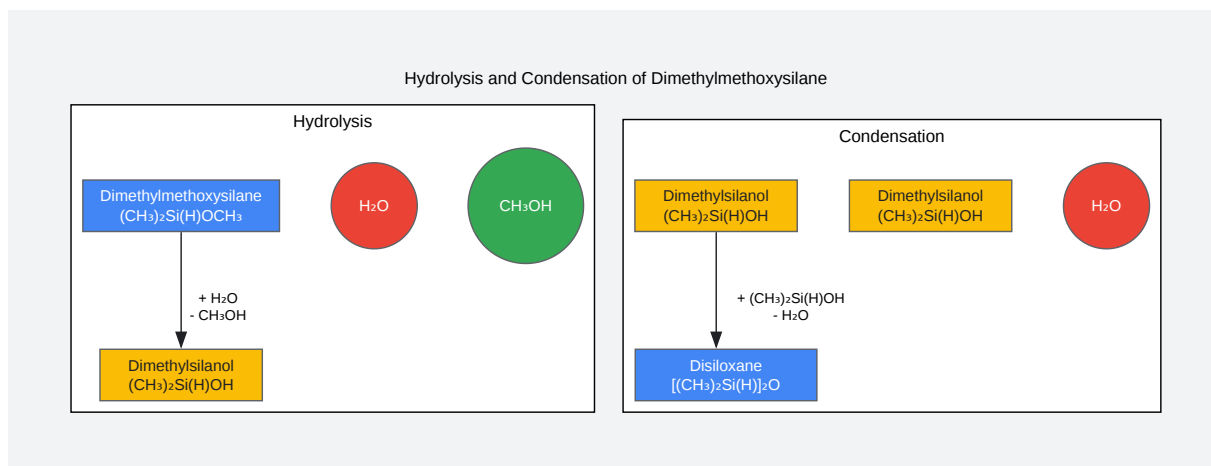
The key physical and chemical properties of **dimethylmethoxysilane** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	18033-75-5	[1]
Molecular Formula	C ₃ H ₁₀ OSi	[1]
Molecular Weight	90.20 g/mol	
Boiling Point	35 °C	
Appearance	Colorless liquid	[1]
Purity	≥ 90%	

Reactivity and Chemical Behavior

The core of **dimethylmethoxysilane**'s chemical behavior is its reaction with water in a process of hydrolysis and subsequent condensation. Upon exposure to moisture, the methoxy group (-OCH₃) hydrolyzes to form a silanol group (-OH) and releases methanol.[1] These resulting dimethylsilanols are reactive intermediates that can then undergo condensation with other silanol groups to form siloxane bonds (Si-O-Si), leading to the formation of dimers, oligomers, and ultimately polymers.[1] This reactivity makes it a valuable precursor in the synthesis of silicon-based materials and as a surface modifying agent.[1] It is also soluble in organic solvents.[1]

The following diagram illustrates the hydrolysis and condensation pathway of **dimethylmethoxysilane**.



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Hydrolysis and condensation of **dimethylmethoxysilane**.

Synthesis of Dimethylmethoxysilane

The synthesis of **dimethylmethoxysilane** can be achieved through various routes. One notable method involves the reaction of a silazane with an alcohol. A detailed experimental protocol for the synthesis of **dimethylmethoxysilane** by reacting tetramethyldisilazane with methanol is provided below, as described in U.S. Patent 5,084,589.

Experimental Protocol: Synthesis from Tetramethyldisilazane and Methanol

This process yields **dimethylmethoxysilane** in near quantitative amounts by reacting tetramethyldisilazane with methanol under conditions that facilitate the rapid removal of the product to minimize undesired side reactions.^[2]

Materials and Equipment:

- Three-neck flask
- Heating mantle
- Magnetic stirring bar
- Addition funnel
- Two water-cooled condensers
- Collector flask
- Nitrogen gas source
- Tetramethyldisilazane (1 mole, 133 g)
- Dry methanol (2 moles, 64 g)

Procedure:

- Apparatus Setup:
 - A three-neck flask is equipped with a magnetic stirring bar and surrounded by a heating mantle.
 - An addition funnel is placed in one neck of the flask.
 - A water-cooled condenser is attached to the second neck, with the outlet connected to a collector flask.
 - The collector flask is, in turn, connected to a second water-cooled condenser.
 - The third neck of the reactor is used for the introduction of an inert carrier gas, such as nitrogen.
- Reaction:
 - One mole (133 g) of tetramethyldisilazane is added to the reactor flask.

- Two moles (64 g) of dry methanol are placed in the addition funnel.
- The tetramethyldisilazane in the reactor is heated to approximately 50°C with stirring.
- A flow of nitrogen gas is initiated as an inert carrier in both the reactor and the collector.
- The methanol is added dropwise from the addition funnel to the heated tetramethyldisilazane.
- Product Collection:
 - As the reaction proceeds, the **dimethylmethoxysilane** product is formed and vaporized.
 - The nitrogen carrier gas aids in the removal of the product vapor from the reactor.
 - The vapor passes through the first condenser and into the collector flask, where it condenses.
 - The reaction is complete upon the full addition of the methanol, at which point the reactor is essentially empty.
- Yield:
 - The collected product in the collector flask is weighed. A yield of 169.8 g (95% of the theoretical yield) has been reported for this procedure.^[2]

The following diagram illustrates the experimental workflow for the synthesis of **dimethylmethoxysilane**.

Synthesis Workflow of Dimethylmethoxysilane



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Synthesis workflow for **dimethylmethoxysilane**.

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